

Pharmacopoeial specifications for Ibuprofen impurity 1

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Compound of Interest

Compound Name: *Ibuprofen impurity 1*

Cat. No.: *B023576*

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An In-Depth Technical Guide to the Pharmacopoeial Specifications for Ibuprofen Impurities, with a Focus on **Ibuprofen Impurity 1**

Introduction

Ibuprofen, a widely used nonsteroidal anti-inflammatory drug (NSAID), is synthesized in large quantities, and like any synthetic pharmaceutical product, it is susceptible to the presence of impurities.^{[1][2]} These impurities can arise from starting materials, intermediates, by-products of the synthesis, or degradation products. The control of these impurities is a critical aspect of ensuring the quality, safety, and efficacy of the final drug product. Pharmacopoeias such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (Ph. Eur.) provide detailed monographs that establish the standards for the purity of ibuprofen and set limits for the presence of specific and unspecified impurities.

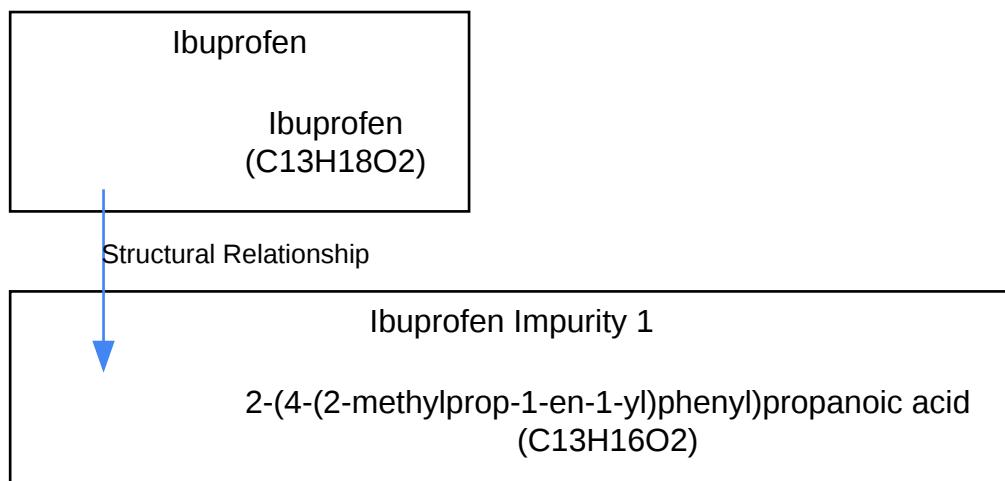
This technical guide provides a comprehensive overview of the pharmacopoeial specifications for ibuprofen impurities, with a particular focus on the impurity sometimes referred to as "**Ibuprofen Impurity 1**." It is intended for researchers, scientists, and drug development professionals involved in the quality control and analysis of ibuprofen.

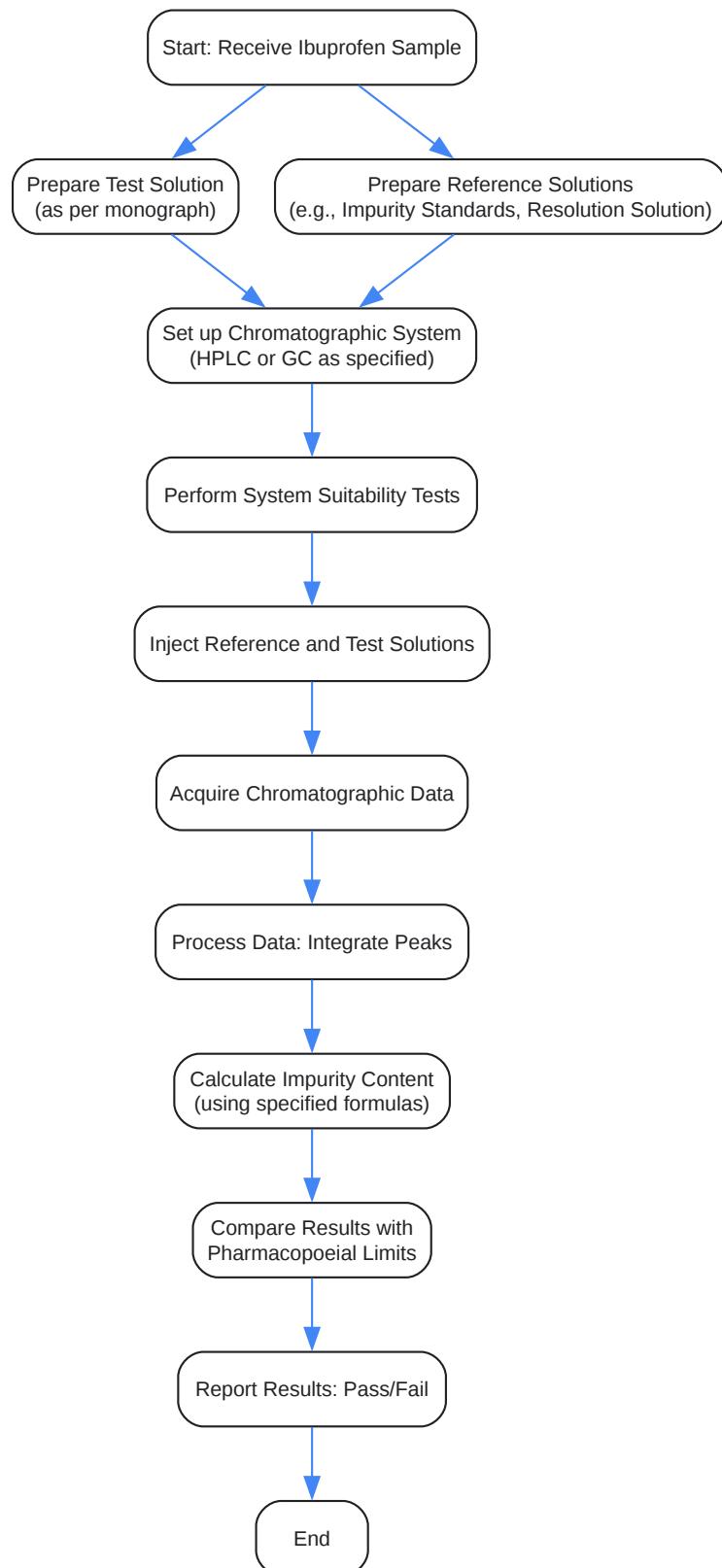
Ibuprofen Impurity 1

While the major pharmacopoeias like the USP and Ph. Eur. designate ibuprofen impurities with letters (e.g., Impurity A, B, C), the designation "**Ibuprofen Impurity 1**" is used by some chemical suppliers. This impurity is chemically identified as:

- IUPAC Name: 2-(4-(2-methylprop-1-en-1-yl)phenyl)propanoic acid[3][4]
- CAS Number: 75625-99-9[3][4]
- Synonyms: 2-{{4-(2-Methyl-1-propenyl)phenyl}}propionic Acid, Ibuprofen Related Compound-1[3]

Below is a diagram illustrating the structural relationship between Ibuprofen and **Ibuprofen Impurity 1**.





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References

- 1. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 2. Ibuprofen USP Monograph | Phenomenex [phenomenex.com]
- 3. daicelpharmastandards.com [daicelpharmastandards.com]
- 4. cleanchemlab.com [cleanchemlab.com]
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